

Technical Guide: Atomic Characteristics of Tin-112 (^{112}Sn)

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Compound of Interest

Compound Name:	Tin-112
CAS No.:	15125-53-8
Cat. No.:	B080509

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a concise technical overview of the fundamental atomic properties of the stable isotope **Tin-112** (^{112}Sn). Key data, including subatomic particle composition, isotopic mass, and electron configuration, are presented. The information herein is foundational for applications in nuclear physics, materials science, and analytical chemistry where isotopic specificity is critical.

Core Atomic Properties

Tin (symbol: Sn, from Latin: stannum) is the chemical element with atomic number 50.[1][2] It is a post-transition metal in Group 14 of the periodic table.[3] The isotope ^{112}Sn is one of ten stable isotopes of tin, a uniquely high number attributed to its "magic number" of protons.[2][4]

The fundamental properties of a specific isotope are defined by its nuclear composition and the arrangement of its electrons. These values are determined through high-precision experimental techniques, primarily mass spectrometry for isotopic mass and atomic spectroscopy for electron energy levels. The data presented are internationally accepted standard values.

Quantitative Atomic Data for ^{112}Sn

The essential quantitative data for the **Tin-112** isotope are summarized in the table below for clarity and ease of reference.

Property	Symbol/Notation	Value	Unit
Element	Sn	Tin	N/A
Atomic Number	Z	50	N/A
Mass Number	A	112	N/A
Proton Number	p ⁺	50	N/A
Neutron Number	n ⁰	62	N/A
Electron Number (Neutral)	e ⁻	50	N/A
Isotopic Atomic Mass	m _a	111.904824(4)	u (amu)

Table 1: Summary of core atomic and mass data for the **Tin-112** isotope.[\[5\]](#)

Electron Configuration

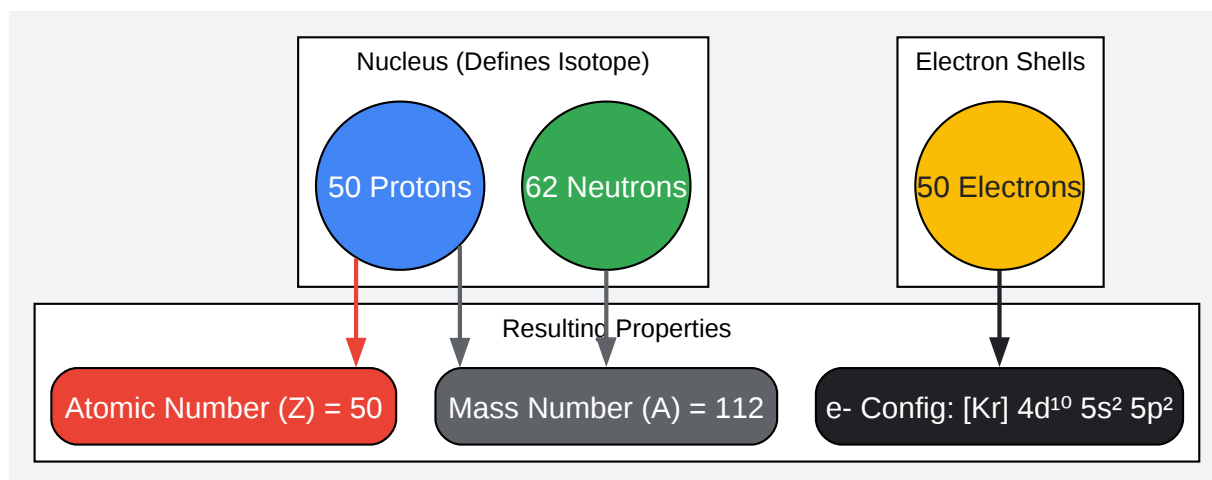
The arrangement of electrons in an atom's orbitals dictates its chemical behavior. For a neutral tin atom (with 50 electrons), the ground state electron configuration follows the Aufbau principle.

- Full Electron Configuration: $1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^{10} 4p^6 5s^2 4d^{10} 5p^2$ [\[4\]](#)[\[6\]](#)
- Shorthand (Noble Gas) Configuration: $[\text{Kr}] 4d^{10} 5s^2 5p^2$ [\[1\]](#)[\[3\]](#)[\[7\]](#)
- Electrons per Shell: 2, 8, 18, 18, 4[\[7\]](#)[\[8\]](#)

The valence electrons, which are primarily involved in chemical bonding, are those in the outermost shell (n=5), specifically the $5s^2$ and $5p^2$ electrons.

Visualization of Atomic Composition

The following diagram illustrates the logical relationship between the constituent particles and the fundamental properties of a neutral **Tin-112** atom.



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Caption: Atomic composition and properties of a neutral ¹¹²Sn atom.

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